

Methyl 4-(cyanoacetyl)benzoate CAS number

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 4-(cyanoacetyl)benzoate

Cat. No.: B1331329

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An In-depth Technical Guide to Methyl 4-(cyanoacetyl)benzoate

This technical guide provides a comprehensive overview of **Methyl 4-(cyanoacetyl)benzoate**, a key organic building block. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document details the compound's chemical and physical properties, a comprehensive synthesis protocol, and safety information.

Chemical and Physical Properties

Methyl 4-(cyanoacetyl)benzoate, with the CAS number 69316-08-1, is an ester recognized for its role in chemical synthesis.^{[1][2][3]} Its key properties are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	69316-08-1	[2][3]
Molecular Formula	C ₁₁ H ₉ NO ₃	[2][3]
Molecular Weight	203.19 g/mol	[2][3][4]
Appearance	Beige flaky crystals	[1][5]
Melting Point	171-173 °C (lit.)	[1][5][6]
Purity	≥ 98%	[2][5]
IUPAC Name	methyl 4-(2-cyanoacetyl)benzoate	[4]
InChI Key	CTZGTFNYYZXTE-UHFFFAOYSA-N	[4][7]
Storage	Protected from light, stored hermetically	[5]

Synthesis of Methyl 4-(cyanoacetyl)benzoate

The following is a general procedure for the synthesis of **Methyl 4-(cyanoacetyl)benzoate** from methyl 4-chlorocarbonylbenzoate and cyanoacetic acid.[1]

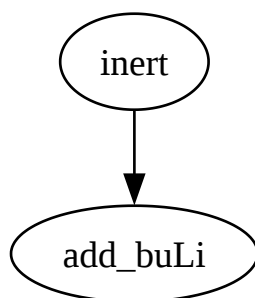
Materials and Reagents:

- Cyanoacetic acid
- Magnesium sulfate (MgSO₄)
- 2,2'-bipyridine
- Tetrahydrofuran (THF)
- n-Butyllithium (1.6 M in hexane)
- Methyl 4-chlorocarbonylbenzoate

- Methanol
- 1 M Hydrochloric acid (HCl)
- Dichloromethane
- Saturated sodium bicarbonate solution

Experimental Protocol:

- Preparation of the Reaction Mixture: Dissolve cyanoacetic acid (1.7 g, 20 mmol, 2 eq.), MgSO_4 (0.2 mg), and a small amount of 2,2'-bipyridine (approx. 1 mg) in 100 mL of tetrahydrofuran.[\[1\]](#)
- Assembly of Apparatus: Transfer the solution to a 500-mL three-necked flask equipped with two dropping funnels and a mechanical stirrer.[\[1\]](#)
- Inert Atmosphere and Cooling: Flush the system with nitrogen and cool the flask to -78°C using a dry ice/acetone bath.[\[1\]](#)
- Addition of n-Butyllithium: Slowly add a 1.6 M n-butyllithium solution in hexane (25 mL, 40 mmol, 4 eq.) through a dropping funnel with stirring. Continue stirring for 30 minutes after the solution turns a slight purple color.[\[1\]](#)
- Addition of Methyl 4-chlorocarbonylbenzoate: Add a solution of methyl 4-chlorocarbonylbenzoate (10 mmol, 1 eq.) in 5 mL of methanol dropwise. The cloudy solution will turn yellow during this addition.[\[1\]](#)
- Reaction: Continue stirring the reaction mixture at -78°C for 1 hour.[\[1\]](#)
- Warming: Remove the cooling bath and allow the reaction to slowly warm to room temperature, then hold for 1 hour.[\[1\]](#)



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Workup and Purification Workflow

Safety Information

It is crucial to handle **Methyl 4-(cyanoacetyl)benzoate** with care, adhering to standard laboratory safety practices.

- Signal Word: Warning [4][7]* Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation). [4][7]* Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing). [4][7]

Applications in Research and Development

Methyl 4-(cyanoacetyl)benzoate serves as an important intermediate in organic synthesis. [5] Its chemical structure, featuring an ester and a cyanoacetyl group, makes it a versatile building block for the synthesis of more complex molecules, which is of particular interest in the development of novel compounds within the pharmaceutical and chemical industries.

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- To cite this document: BenchChem. [Methyl 4-(cyanoacetyl)benzoate CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1331329#methyl-4-cyanoacetyl-benzoate-cas-number]

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